

Commercial Suppliers of High-Purity 2-Ethoxypyrazine: A Technical Guide

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Compound of Interest

Compound Name: **2-Ethoxypyrazine**

Cat. No.: **B1297840**

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This technical guide provides a comprehensive overview of commercial suppliers of high-purity **2-ethoxypyrazine**, catering to researchers, scientists, and drug development professionals. The guide includes a summary of supplier specifications, safety information, and a generalized experimental protocol for the analysis of pyrazines. Additionally, it features diagrams illustrating a typical analytical workflow and a generalized signaling pathway relevant to heterocyclic compounds in drug discovery.

Commercial Suppliers and Product Specifications

High-purity **2-ethoxypyrazine** is available from a number of commercial suppliers, primarily catering to the flavor and fragrance industries, as well as research and development sectors. The following table summarizes the quantitative data available from various suppliers. It is important to note that purity levels and available quantities are subject to change and should be confirmed with the respective supplier.

Supplier	Purity/As say	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance	Available Quantities
Bouling Chemical Co., Limited	-	61203-64-5	C6H8N2O	124.14	Colorless to light yellow liquid	Minimum 25g
Shaanxi Dideu New Materials Co. Ltd	98.0%	38028-67-0	-	-	-	Minimum 1KG
Sigma-Aldrich	99% (for 2-Methyl-3(5 or 6)-ethoxypyrazine)	32737-14-7	C7H10N2O	138.17	-	-
TCI AMERICA	>98.0% (GC)	-	-	-	-	-
Chem-Impex	-	-	-	-	-	-
Synerzine, Inc.	-	-	-	-	-	-
Sunaux International al	-	-	-	-	-	-
M&U International al LLC	-	-	-	-	-	-
Jiangyin Healthway International	-	-	-	-	-	-

al Trade
Co., Ltd.

BOC Sciences	98.0%	-	-	-	-	For experiment al/research use only
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Note: Some suppliers (e.g., Sigma-Aldrich) provide detailed information for closely related derivatives such as 2-Methyl-3(5 or 6)-ethoxypyrazine, which may serve as a reference. CAS numbers may vary for different isomers or related compounds.

Safety, Handling, and Storage

Safety is paramount when handling any chemical compound. While a specific Safety Data Sheet (SDS) for **2-ethoxypyrazine** was not found, information for the closely related compound, 2-ethoxy-3-methylpyrazine, provides valuable guidance.[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Measures:

- Prevention: Wear protective gloves, clothing, and eye/face protection. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Response: In case of skin contact, wash with plenty of water. If skin irritation occurs, seek medical attention. For eye contact, rinse cautiously with water for several minutes and remove contact lenses if present and easy to do. If eye irritation persists, get medical advice. If inhaled, remove the person to fresh air and keep comfortable for breathing.[\[1\]](#)
- Storage: Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)
Recommended storage temperatures are between 2-8°C to ensure stability.[\[2\]](#)

- Disposal: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)

Experimental Protocols: A General Approach for Pyrazine Analysis

While a specific, detailed experimental protocol for the quantitative analysis of **2-ethoxypyrazine** is not readily available in the public domain, a general methodology based on the analysis of other pyrazines can be adapted. Gas Chromatography-Mass Spectrometry (GC-MS) is a widely used and effective technique for the separation and quantification of volatile and semi-volatile compounds like pyrazines.[\[3\]](#)[\[4\]](#)

General Protocol for Quantitative Analysis of Pyrazines using GC-MS

This protocol outlines a general procedure that can be optimized for the analysis of **2-ethoxypyrazine** in various matrices.

Objective: To quantify the concentration of **2-ethoxypyrazine** in a given sample.

Materials:

- High-purity **2-ethoxypyrazine** standard
- Internal standard (e.g., a deuterated analog of **2-ethoxypyrazine** or a structurally similar pyrazine with a different retention time)
- Organic solvent (e.g., dichloromethane or methanol)
- Sample matrix
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Solid-Phase Microextraction (SPME) fibers (optional, for sample preparation)
- Vials, syringes, and other standard laboratory glassware

Methodology:

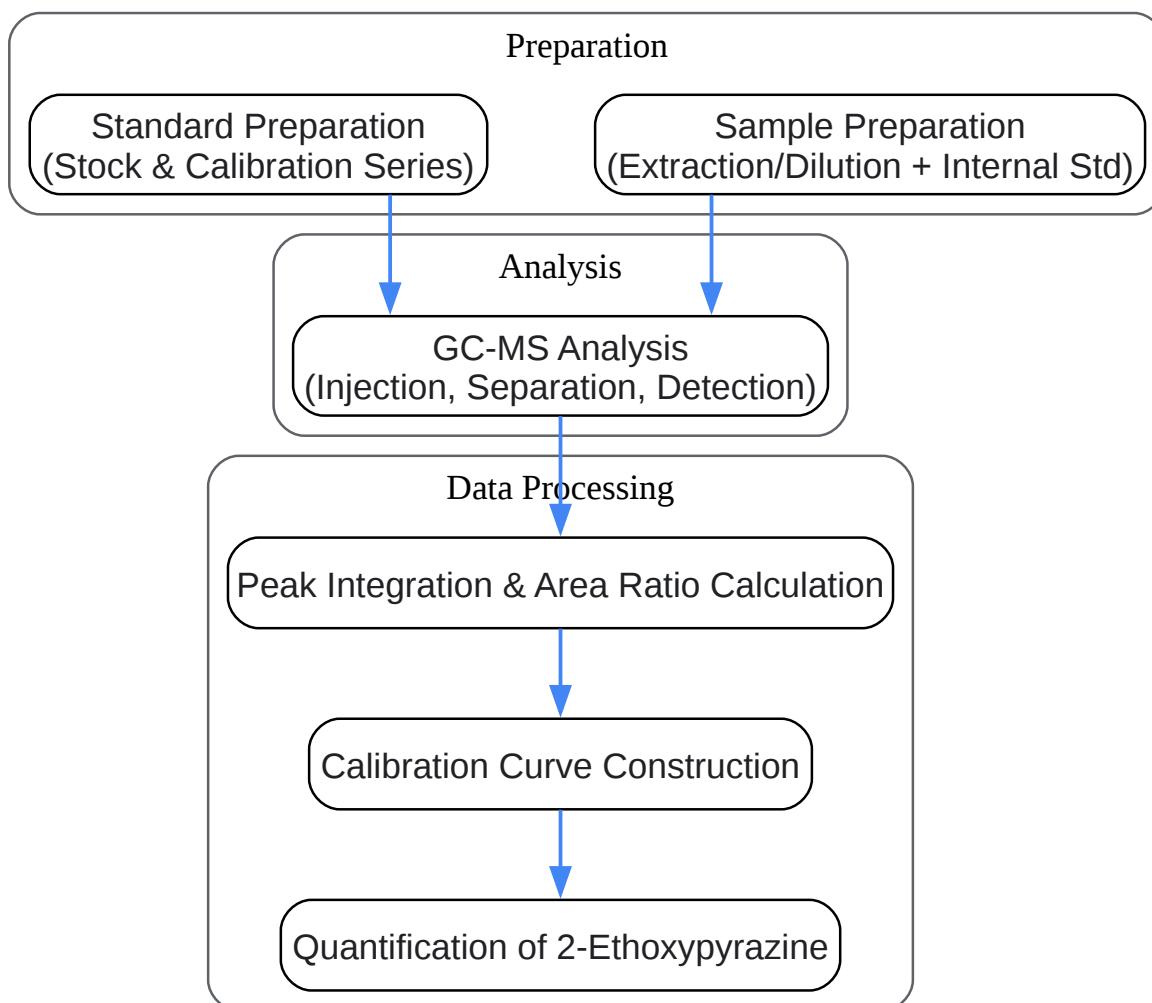
- Standard Preparation:
 - Prepare a stock solution of high-purity **2-ethoxypyrazine** in a suitable organic solvent.
 - Prepare a series of calibration standards by serially diluting the stock solution.
 - Spike each calibration standard with a known concentration of the internal standard.
- Sample Preparation:
 - Depending on the matrix, the sample may require extraction, dilution, or headspace analysis.
 - For liquid samples, a direct injection or liquid-liquid extraction may be appropriate.
 - For solid or complex matrices, Headspace Solid-Phase Microextraction (HS-SPME) is a common and effective technique for extracting volatile compounds.[4]
 - Spike the prepared sample with the same concentration of the internal standard as used in the calibration standards.
- GC-MS Analysis:
 - Injection: Inject a known volume of the prepared standard or sample into the GC.
 - Separation: The components are separated on a capillary column (e.g., DB-5ms). The temperature program of the GC oven should be optimized to achieve good separation of **2-ethoxypyrazine** from other matrix components.
 - Detection: The separated components are detected by the mass spectrometer. The MS can be operated in full scan mode to identify unknown components or in selected ion monitoring (SIM) mode for higher sensitivity and quantitative accuracy.
- Data Analysis:

- Identify the peaks corresponding to **2-ethoxypyrazine** and the internal standard based on their retention times and mass spectra.
- Calculate the peak area ratio of **2-ethoxypyrazine** to the internal standard for each calibration standard and the sample.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of **2-ethoxypyrazine** in the sample by interpolating its peak area ratio on the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for the quantitative analysis of **2-ethoxypyrazine** using GC-MS.



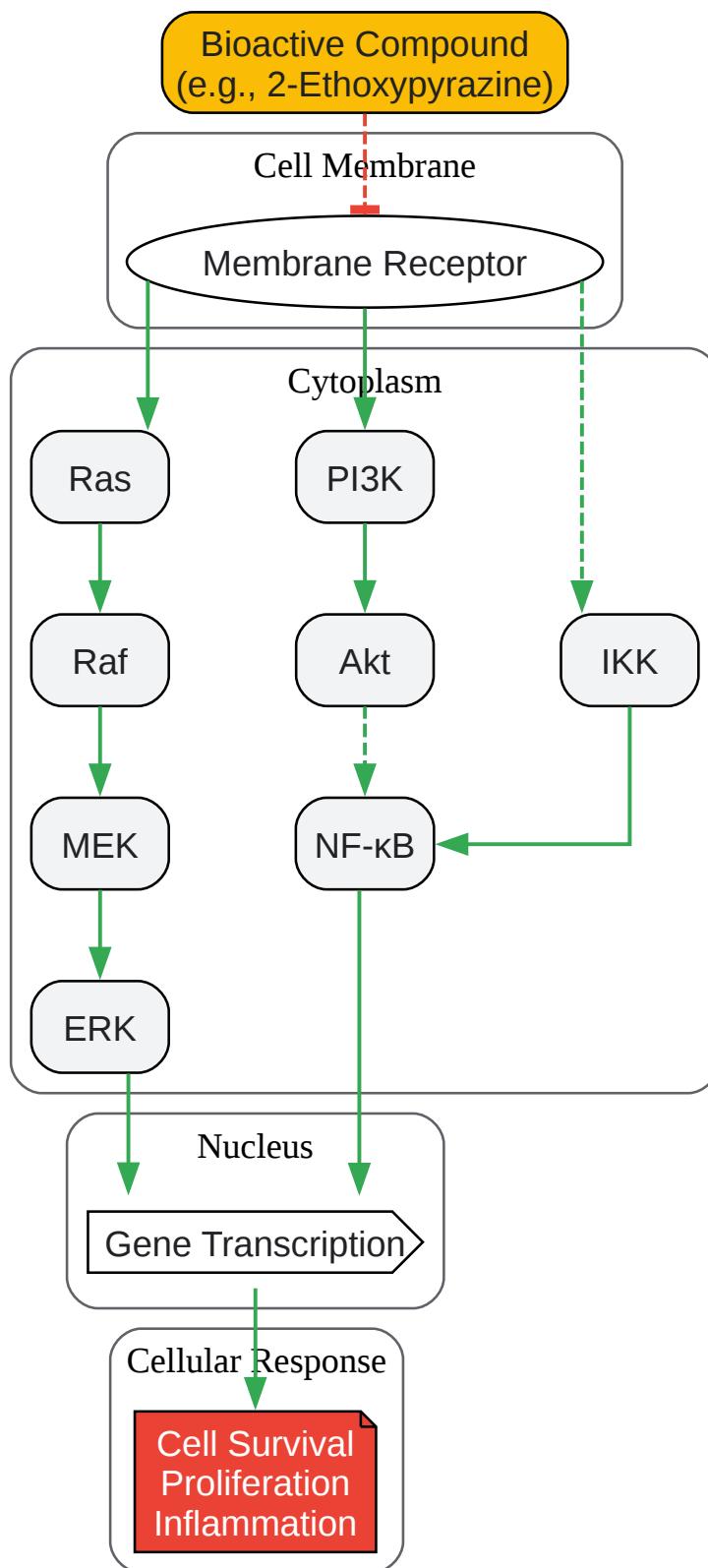
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Caption: A generalized workflow for the quantitative analysis of **2-ethoxypyrazine**.

Signaling Pathways

Pyrazine derivatives are known to possess a wide range of biological activities and have been investigated for their therapeutic potential. While the specific signaling pathways modulated by **2-ethoxypyrazine** are not well-documented, heterocyclic compounds, in general, can interact with various cellular signaling cascades. The following diagram illustrates a generalized representation of how a bioactive compound could influence key signaling pathways often implicated in drug discovery and development, such as cell survival, proliferation, and inflammation.

Disclaimer: This diagram is a generalized representation and does not depict pathways specifically confirmed to be modulated by **2-ethoxypyrazine**. It is intended for illustrative purposes to show potential areas of investigation for a novel heterocyclic compound.

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Caption: A generalized diagram of intracellular signaling pathways potentially modulated by bioactive compounds.

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